

A Comparative Guide to Proficiency Testing Schemes for Persistent Organic Pollutant Analysis

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Compound of Interest

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For researchers, scientists, and professionals in drug development, ensuring the accuracy and reliability of analytical data for persistent organic pollutants (POPs) is paramount. Proficiency testing (PT) schemes are a cornerstone of laboratory quality assurance, providing an objective assessment of analytical performance and comparability with other laboratories. This guide offers a detailed comparison of prominent international proficiency testing schemes for POPs analysis, supported by experimental data and methodologies.

Comparison of Leading Proficiency Testing Schemes

Several international bodies and commercial organizations offer proficiency testing schemes for the analysis of persistent organic pollutants. This section compares three prominent programs: the United Nations Environment Programme (UNEP) Biennial Global Interlaboratory Assessment on POPs, the European Union Reference Laboratory (EURL) for POPs in Feed and Food proficiency tests, and the Norwegian Institute of Public Health (NIPH) Interlaboratory Comparison on POPs in Food.

The following table summarizes the key features of these programs, providing a clear overview for laboratories seeking the most suitable scheme for their needs.

Feature	UNEP Biennial Global Interlaboratory Assessment on POPs	EURL for POPs in Feed and Food Proficiency Tests	NIPH Interlaboratory Comparison on POPs in Food
Frequency	Biennial (every 2 years)	Annual[1][2]	Annual[3][4]
POPs Analyzed	Comprehensive list of Stockholm Convention POPs, including PCDD/Fs, PCBs, OCPs, PBDEs, and PFASs.[5][6]	Dioxins (PCDD/Fs), dioxin-like PCBs, non-dioxin-like PCBs, PBDEs, HBCDDs, and PFASs.[1][7]	PCDD/Fs, dioxin-like PCBs, indicator PCBs, PBDEs, HBCDDs, and PFASs.[4][8]
Matrices	Environmental and biological matrices including sediment, air, water, fish, human milk, and human plasma.[5][6]	Primarily food and feed matrices such as fish meal, bovine meat, milk powder, and compound feed.[7][9][10]	Various food items, with a recent focus on mackerel, cream, and egg yolk.[11]
Number of Participants	Large international participation (e.g., 148 laboratories from 62 countries in the 2018/2019 round).[5][6]	Primarily National Reference Laboratories (NRLs) and official control laboratories within the EU, with participation open to other laboratories.	International participation from expert laboratories worldwide.
Performance Evaluation	z-scores are used to assess laboratory performance, with a satisfactory range generally defined as $ z \leq 2$. [12]	z-scores are calculated according to ISO 13528:2022 and the IUPAC International Harmonized Protocol. [1][2]	z-scores are used for performance evaluation.[11]

Recent Findings	In the 2018/2019 assessment for dioxin-like POPs, 61% of z-scores were satisfactory. For PFAS, 66% were satisfactory.[6] The fish matrix proved challenging for many laboratories for PCDD/PCDF and dl-PCB analysis.[6]	Reports provide detailed statistical analysis of participants' results, including assigned values and z-scores for each analyte.	Reports include detailed results for each analyte in the tested matrices, including consensus concentrations and z-scores.[11]
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Experimental Protocol: Analysis of PCBs in Fish Tissue

A robust and standardized analytical methodology is crucial for achieving accurate and comparable results in POPs analysis. The following is a summary of a widely recognized method, EPA Method 1668C, for the determination of chlorinated biphenyl congeners in fish tissue.[1] This method is often employed in proficiency testing schemes due to its rigor and comprehensiveness.

1. Sample Preparation and Extraction:

- **Homogenization:** A representative portion of the fish tissue is homogenized to ensure uniformity.
- **Spiking:** The homogenized sample is spiked with a solution containing isotopically labeled polychlorinated biphenyls (PCBs) that serve as internal standards.
- **Extraction:** The tissue is extracted using a suitable solvent, such as a mixture of hexane and dichloromethane, to isolate the PCBs and other lipids. Common extraction techniques include Soxhlet extraction or pressurized fluid extraction.

2. Lipid Removal and Cleanup:

- **Lipid Determination:** A portion of the extract is used to determine the lipid content of the tissue.
- **Cleanup:** The remainder of the extract undergoes a multi-step cleanup process to remove interfering compounds. This typically involves techniques such as gel permeation chromatography (GPC) to remove lipids, followed by column chromatography with materials like silica, alumina, and carbon to separate the PCBs from other co-extracted substances.

3. Instrumental Analysis:

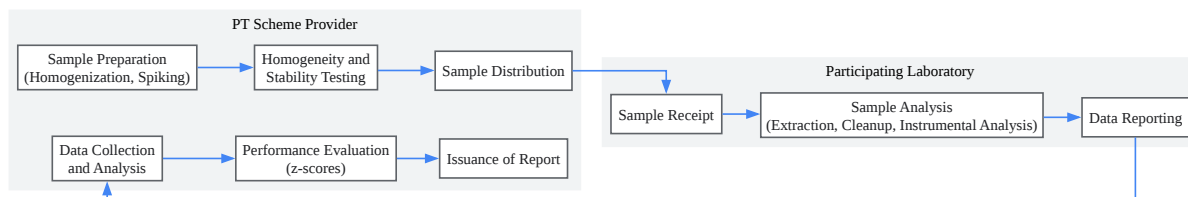
- **Gas Chromatography/High-Resolution Mass Spectrometry (GC/HRMS):** The cleaned extract is concentrated and analyzed by GC/HRMS.^{[13][14]} The gas chromatograph separates the individual PCB congeners, and the high-resolution mass spectrometer provides highly selective and sensitive detection.
- **Quantification:** The concentration of each PCB congener is determined by comparing the response of the native congener to its corresponding isotopically labeled internal standard.

4. Quality Control:

- Strict quality control measures are implemented throughout the analytical process, including the analysis of method blanks, laboratory control samples, and matrix spikes to ensure the accuracy and precision of the data.

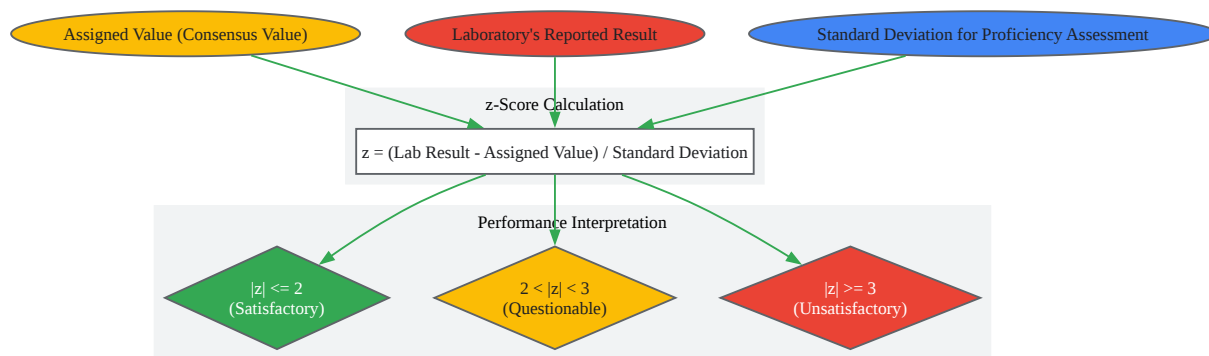
Visualizing the Proficiency Testing Workflow

To better understand the process of proficiency testing, the following diagrams illustrate the typical workflow and the logical relationship between the key steps involved.



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A typical workflow of a proficiency testing scheme.



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Logical relationship for z-score based performance evaluation.

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